

An In-depth Technical Guide to the Crystal Structure of Titanium Tetraiodide

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Compound of Interest

Compound Name: Titanium iodide

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Introduction

Titanium tetraiodide (TiI_4) is an inorganic compound that serves as a key intermediate in the van Arkel-de Boer process for the purification of titanium metal. Its crystal structure is fundamental to understanding its physical and chemical properties, which are of interest in various fields, including materials science and catalysis. This technical guide provides a comprehensive overview of the crystal structure of titanium tetraiodide, detailing its known polymorphs, crystallographic data, and the experimental protocols for its synthesis and structural analysis.

Polymorphism of Titanium Tetraiodide

Titanium tetraiodide is known to exist in at least two distinct crystalline forms, or polymorphs: a metastable cubic phase and a stable monoclinic phase. The arrangement of atoms in these polymorphs gives rise to different physical properties.

Metastable Cubic Polymorph

When titanium tetraiodide is crystallized from a melt or a supersaturated solution, it initially forms a metastable cubic structure. This form is isomorphous with stannic iodide (SnI_4). However, this cubic phase is not stable at room temperature and will gradually transform into the more stable monoclinic form.

The cubic polymorph of titanium tetraiodide consists of discrete tetrahedral TiI_4 molecules. The titanium atom is at the center of the tetrahedron, bonded to four iodine atoms.

Stable Monoclinic Polymorph

The thermodynamically stable form of titanium tetraiodide at ambient conditions is the monoclinic polymorph. In this structure, the titanium atoms are no longer in a simple tetrahedral coordination. Instead, they are coordinated to six iodine atoms, forming distorted octahedra (TiI_6). These octahedra share edges to form one-dimensional polymeric chains or ribbons that extend through the crystal lattice. This arrangement results in a more densely packed structure compared to the cubic polymorph.

Crystallographic Data

The crystallographic data for the two primary polymorphs of titanium tetraiodide are summarized in the tables below for easy comparison.

Table 1: Crystallographic Data for Cubic Titanium Tetraiodide (Metastable Phase)

Parameter	Value
Crystal System	Cubic
Space Group	Pa-3 (No. 205)
Lattice Parameter (a)	~12.0 Å - 12.2 Å
Formula Units (Z)	8
Coordination Geometry	Tetrahedral

Note: The lattice parameter for the cubic phase has been reported with slight variations in the literature.

Table 2: Crystallographic Data for Monoclinic Titanium Tetraiodide (Stable Phase)

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c (No. 15)
Lattice Parameters	$a = 13.82 \text{ \AA}$
	$b = 8.38 \text{ \AA}$
	$c = 6.96 \text{ \AA}$
	$\alpha = 90^\circ$
	$\beta = 90.82^\circ$
	$\gamma = 90^\circ$
Formula Units (Z)	4
Coordination Geometry	Octahedral

Experimental Protocols

Synthesis of Titanium Tetraiodide for Crystal Growth

A common method for synthesizing high-purity titanium tetraiodide suitable for single-crystal X-ray diffraction is the direct reaction of titanium metal with iodine.

Materials and Equipment:

- Titanium powder or sponge
- Iodine crystals
- Quartz or high-silica glass tube (e.g., Vycor)
- High-vacuum line
- Tube furnace
- Schlenk line and inert gas (e.g., argon)

Procedure:

- A thoroughly cleaned and dried quartz tube is charged with a stoichiometric amount of titanium metal and iodine crystals under an inert atmosphere.
- The tube is evacuated to a high vacuum (e.g., 10^{-5} torr) and sealed.
- The sealed tube is placed in a two-zone tube furnace. The zone containing the iodine is heated to a temperature sufficient to sublime the iodine (e.g., 180 °C), while the zone containing the titanium metal is heated to a higher temperature (e.g., 400-500 °C).
- Iodine vapor is transported to the hotter zone where it reacts with the titanium metal to form gaseous titanium tetraiodide.
- Single crystals of titanium tetraiodide can be grown by creating a temperature gradient in a cooler region of the tube (e.g., 150-250 °C), allowing the gaseous TiI_4 to sublime and deposit as crystals.
- After the reaction is complete, the tube is slowly cooled to room temperature. The tube is then opened in an inert atmosphere glovebox to recover the titanium tetraiodide crystals.

X-ray Diffraction Analysis

Due to the air and moisture sensitivity of titanium tetraiodide, special handling is required during X-ray diffraction analysis.

Single-Crystal X-ray Diffraction (SCXRD):

- **Crystal Selection and Mounting:** Inside a glovebox, a suitable single crystal of titanium tetraiodide is selected under a microscope. The crystal is mounted on a cryo-loop or a glass fiber using an inert oil (e.g., paratone-N).
- **Data Collection:** The mounted crystal is quickly transferred to the goniometer of a single-crystal X-ray diffractometer, which is flushed with a cold, dry nitrogen stream (typically 100-150 K). The low temperature is crucial to protect the crystal from degradation and to reduce thermal vibrations. Data collection is performed using a standard protocol, typically involving a series of omega and phi scans to cover the reciprocal space.

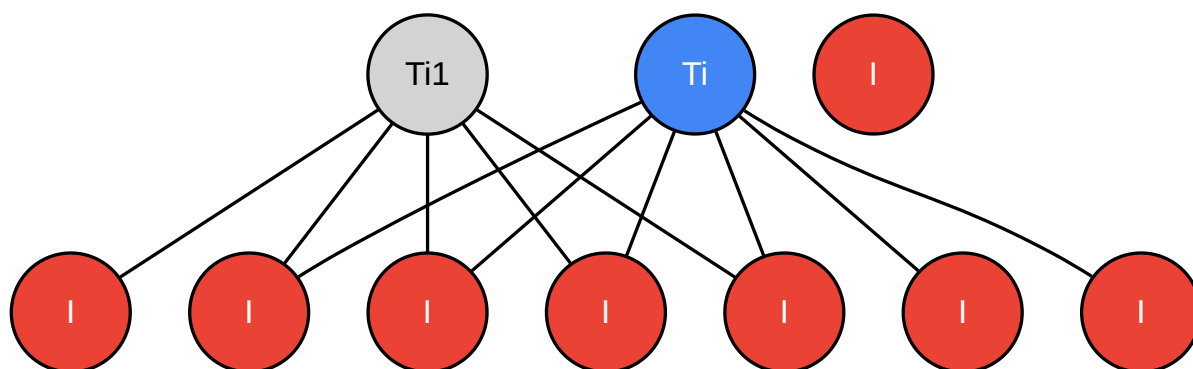
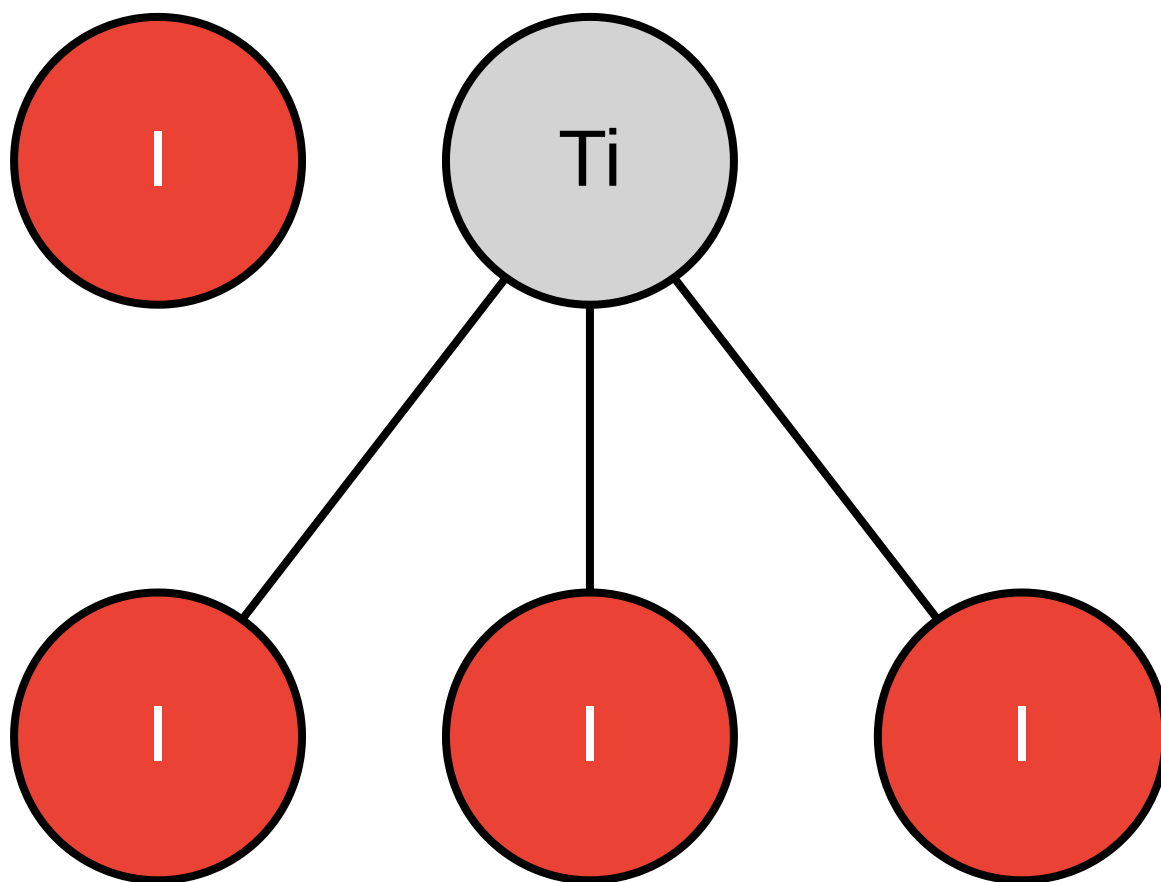
- **Structure Solution and Refinement:** The collected diffraction data are processed to determine the unit cell parameters and space group. The crystal structure is then solved using direct methods or Patterson methods and subsequently refined using full-matrix least-squares techniques.

Powder X-ray Diffraction (PXRD):

- **Sample Preparation:** A polycrystalline sample of titanium tetraiodide is finely ground in an inert atmosphere. The powder is then loaded into a specialized air-sensitive sample holder, which is sealed with a low-absorption film (e.g., Kapton) to protect the sample from the atmosphere during the measurement.
- **Data Collection:** The sealed sample holder is mounted on a powder X-ray diffractometer. A diffraction pattern is collected over a specified 2θ range.
- **Data Analysis:** The resulting diffraction pattern is analyzed to identify the crystalline phases present by comparing the peak positions and intensities with known patterns from crystallographic databases. Rietveld refinement can be performed to obtain detailed structural information, such as lattice parameters and atomic positions.

Visualization of the Crystal Structure

The following diagrams, generated using the DOT language, illustrate the fundamental structural units of the two polymorphs of titanium tetraiodide.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com